A Comparative Analysis of Substituted Phenylguanidine Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name:	*N''-[2-(Trifluoromethyl)phenyl]guanidine*
CAS No.:	*41213-66-5*
Cat. No.:	*B1627544*

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Substituted phenylguanidine derivatives represent a versatile class of compounds with a broad spectrum of pharmacological activities, making them a compelling scaffold in modern drug discovery. The inherent basicity of the guanidinium group, coupled with the tunable electronic and steric properties of the substituted phenyl ring, allows for the fine-tuning of their biological targets and activities. This guide provides a comparative analysis of substituted phenylguanidine derivatives, focusing on their antimicrobial and antihypertensive properties. We will delve into the structure-activity relationships (SAR) that govern their efficacy, present detailed experimental protocols for their synthesis and evaluation, and offer a transparent comparison of their performance based on available experimental data.

Synthetic Strategies for Phenylguanidine Derivatives: A Comparative Overview

The synthesis of substituted phenylguanidines can be approached through several strategic routes. The choice of method often depends on the desired substitution pattern, the scale of

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the synthesis, and the availability of starting materials. Two common and effective methods are the direct guanylation of anilines and a two-step procedure involving a carbodiimide intermediate.

A prevalent method involves the reaction of a substituted aniline with a guanylating agent such as cyanamide.[1] This approach is often carried out in the presence of an acid catalyst. An alternative and often high-yielding approach involves the use of protected guanidinylating agents, such as N,N'-di-Boc-protected thiourea derivatives. This method offers the advantage of masking the highly basic guanidine group during synthesis, allowing for a wider range of chemical transformations on other parts of the molecule.[2]

Another robust strategy is a two-step synthesis commencing with the formation of a reactive carbodiimide intermediate from a corresponding thiourea, followed by the nucleophilic addition of an amine to yield the target guanidine.[1] This method provides a versatile route to a variety of substituted guanidines.

Below is a generalized workflow illustrating these synthetic approaches.

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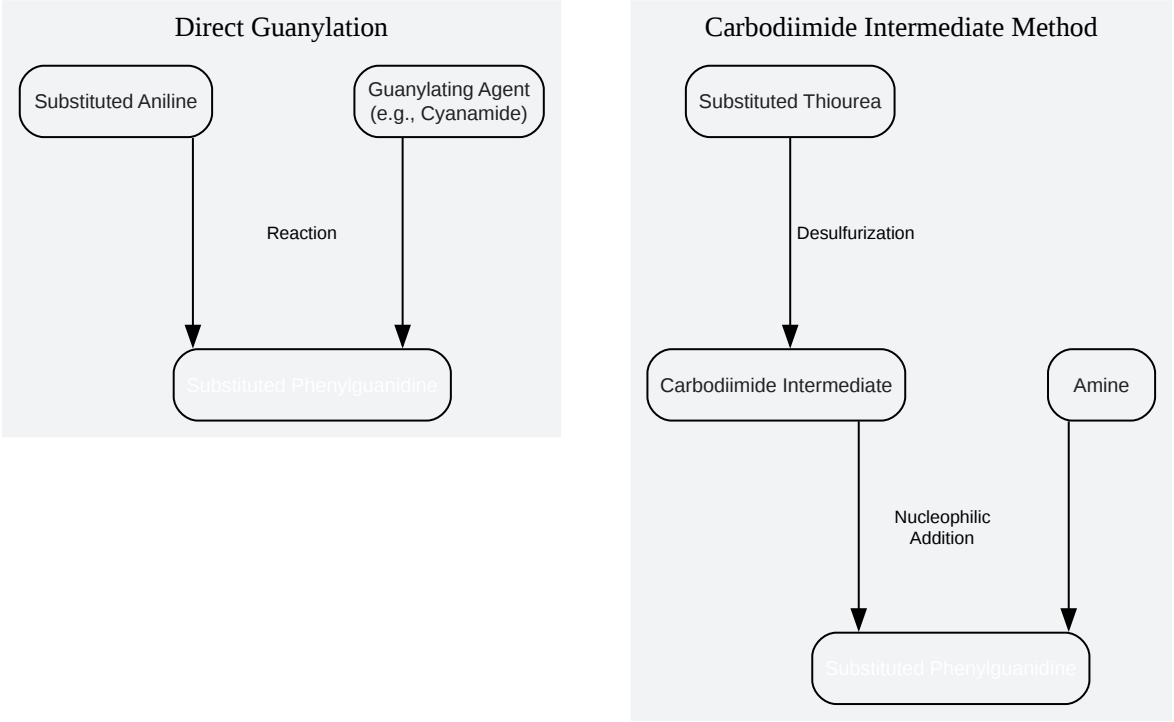

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Caption: Common synthetic routes to substituted phenylguanidines.

Comparative Analysis of Antimicrobial Activity

Substituted phenylguanidines have emerged as a promising class of antimicrobial agents, exhibiting activity against both Gram-positive and Gram-negative bacteria.[3][4] The antimicrobial efficacy is significantly influenced by the nature and position of substituents on the phenyl and benzyl moieties.

Structure-Activity Relationship (SAR) Insights

A comprehensive study on a series of benzyl and phenyl guanidine derivatives has provided valuable insights into their SAR against Staphylococcus aureus (a Gram-positive bacterium)

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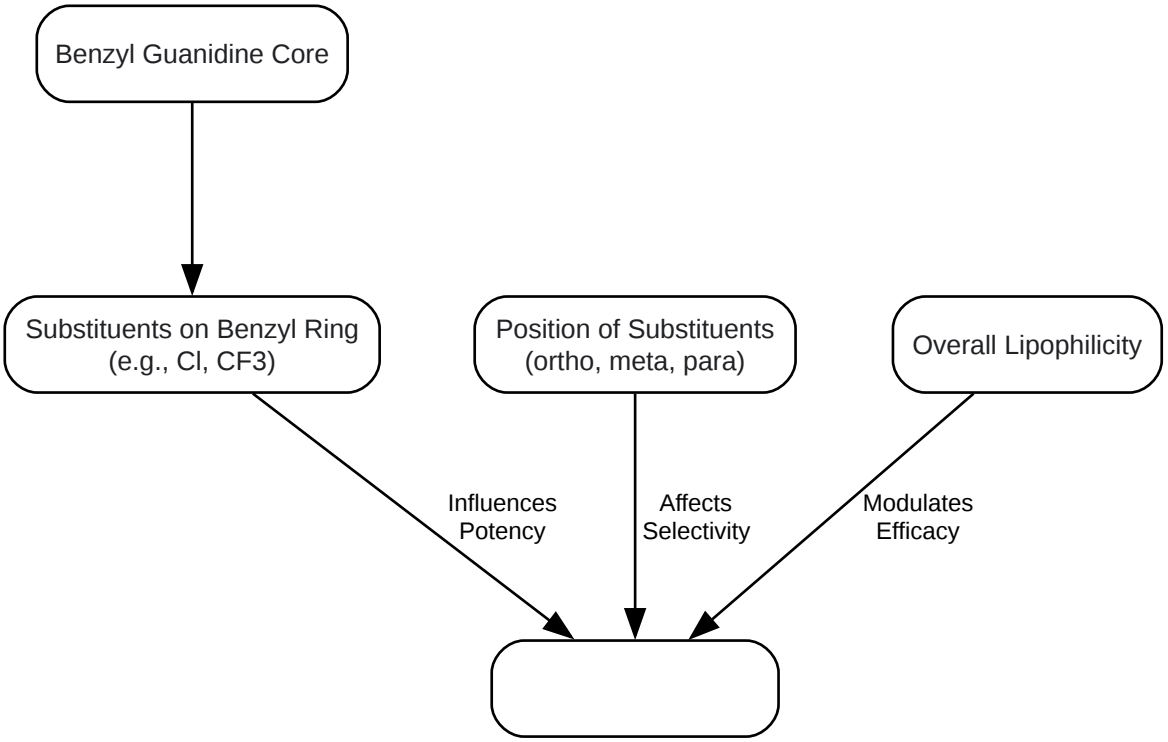
and Escherichia coli (a Gram-negative bacterium).[3][4] Key findings include:

- Substitution on the Benzyl Ring: The presence and position of substituents on the benzyl ring play a crucial role in determining antimicrobial potency. For instance, dichlorinated and trifluoromethylated derivatives have shown enhanced activity.
- Gram-Selectivity: Some derivatives exhibit preferential activity against either Gram-positive or Gram-negative bacteria, suggesting that specific structural features can be tuned to target different bacterial cell envelope architectures.
- Lipophilicity: The overall lipophilicity of the molecule, influenced by the various substituents, is a critical factor for cell membrane penetration and, consequently, antimicrobial activity.

The following diagram illustrates the key structural features influencing the antimicrobial activity of benzyl guanidine derivatives.



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Caption: Key SAR drivers for antimicrobial phenylguanidines.

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Quantitative Comparison of Antimicrobial Potency

The minimum inhibitory concentration (MIC) is a standard measure of the in vitro potency of an antimicrobial agent. The following table summarizes the MIC values for a selection of substituted benzyl guanidine derivatives against S. aureus and E. coli.

Compound ID	R1	R2	R3	MIC S. aureus (µg/mL)[3] [4]	MIC E. coli (µg/mL)[3] [4]
9g	2-Cl	3-Cl	H	1	1
9m	2-Cl	3-CF3	H	0.5	1
9v	4-Cl	4-Cl	H	0.5	4
10d	3-(4-CF3)-benzyloxy	-	-	1	16

Note: The compound IDs are taken from the cited literature for reference.

These data highlight that specific substitution patterns, such as the 2-chloro-3-(trifluoromethyl)benzyl derivative (9m), can lead to potent, broad-spectrum activity.[3][4] In contrast, some derivatives, like 10d, show a marked preference for Gram-positive bacteria.[3] [4]

Comparative Analysis of Antihypertensive Activity

Certain substituted phenylguanidines, particularly phenylcyanoguanidine derivatives, have been identified as potent potassium channel openers, a mechanism that leads to vasodilation and a reduction in blood pressure.[5]

Structure-Activity Relationship (SAR) Insights

The antihypertensive activity of phenylcyanoguanidine derivatives is critically dependent on the substitution pattern on the phenyl ring and the nature of the alkyl group on the terminal nitrogen.

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- Phenyl Ring Substitution: Electron-withdrawing groups, such as chloro, cyano, and nitro groups, at the 3- and 5-positions of the phenyl ring have been shown to significantly enhance smooth muscle relaxation activity.[5]

- Terminal Alkyl Group: A bulky alkyl group, such as a tert-pentyl group, on the terminal nitrogen is a key pharmacophoric element for potent potassium channel opening activity.[5]

The logical relationship between these structural features and antihypertensive activity is depicted below.

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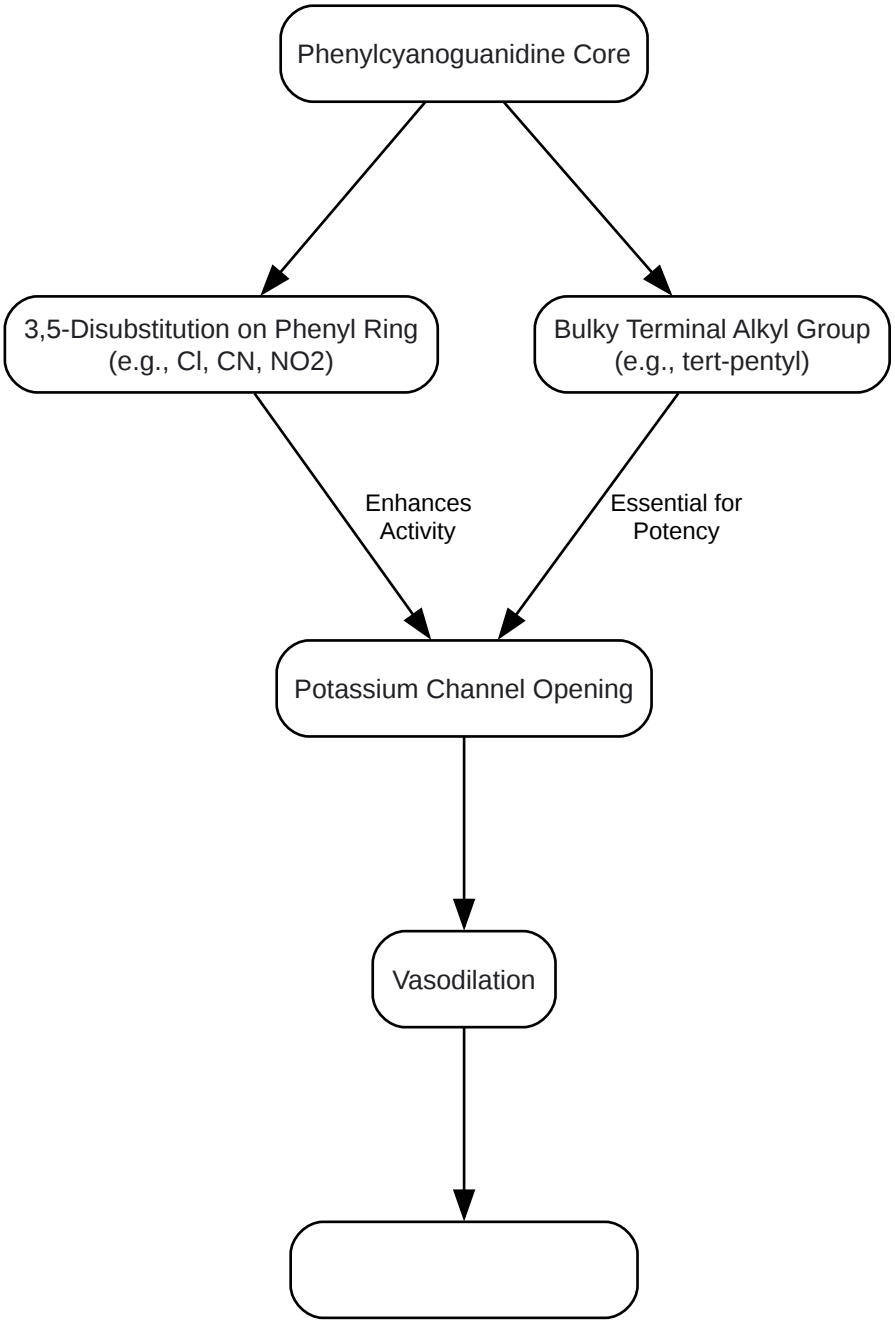

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Caption: SAR pathway for antihypertensive phenylguanidines.

Quantitative Comparison of Antihypertensive Efficacy

The in vivo antihypertensive effects of these compounds are typically evaluated in spontaneously hypertensive rats (SHRs).[5][6] The following table presents a comparison of the antihypertensive activity of selected phenylcyanoguanidine derivatives.

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Compound ID	Substituents on Phenyl Ring	Terminal Alkyl Group	Antihypertensive Activity (Relative to Pinacidil)[5]
5s	3-Chloro, 5-Cyano	tert-Pentyl	27-fold more potent
Pinacidil	-	-	Reference

Note: The compound ID is taken from the cited literature for reference.

The data clearly indicates that N-(3-chloro-5-cyanophenyl)-N'-cyano-N''-tert-pentylguanidine (5s) is a highly potent antihypertensive agent, significantly outperforming the reference compound, pinacidil.[5]

Experimental Protocols

To ensure the reproducibility and validity of the findings presented in this guide, detailed experimental protocols for key assays are provided below.

Synthesis of N-(3-chloro-5-cyanophenyl)-N'-cyano-N''-tert-pentylguanidine (5s)

A detailed synthesis for this class of compounds can be adapted from the literature.[5] A general procedure is outlined here:

- Preparation of the Substituted Phenylcyanamide: A solution of the corresponding substituted aniline (e.g., 3-amino-5-chlorobenzonitrile) in a suitable solvent is treated with cyanogen bromide at a low temperature. The reaction mixture is stirred until completion, and the resulting phenylcyanamide is isolated and purified.

- Guanylation Reaction: The purified phenylcyanamide is then reacted with a bulky amine (e.g., tert-pentylamine) in the presence of a suitable coupling agent or by forming an intermediate isothiourea. The reaction is typically carried out in an inert solvent under reflux.

- Purification: The final product is purified by column chromatography or recrystallization to yield the desired N,N',N''-trisubstituted guanidine.

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- Characterization: The structure and purity of the synthesized compound are confirmed by standard analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Antimicrobial Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of the synthesized compounds.[7][8][9]

- Preparation of Bacterial Inoculum: A few colonies of the test bacterium (e.g., S. aureus or E. coli) are inoculated into a suitable broth medium (e.g., Mueller-Hinton Broth) and incubated to achieve a turbidity equivalent to a 0.5 McFarland standard. This standardized suspension is then diluted to the final inoculum concentration.
- Preparation of Compound Dilutions: A stock solution of the test compound is prepared in a suitable solvent (e.g., DMSO). Serial twofold dilutions of the compound are then made in a 96-well microtiter plate containing the broth medium.
- Inoculation and Incubation: Each well of the microtiter plate is inoculated with the standardized bacterial suspension. The plate is then incubated at 37°C for 18-24 hours.
- MIC Determination: The MIC is determined as the lowest concentration of the compound at which there is no visible bacterial growth (i.e., the well remains clear).

In Vivo Antihypertensive Activity: Tail-Cuff Method in Spontaneously Hypertensive Rats (SHRs)

This non-invasive method is commonly used to measure systolic blood pressure in conscious rats.[7][8][9]

- Animal Acclimatization: SHRs are acclimatized to the restraining device and the tail-cuff procedure for several days before the experiment to minimize stress-induced blood pressure variations.
- Drug Administration: The test compounds are administered orally or via injection at the desired doses. A vehicle control group and a positive control group (e.g., treated with a

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known antihypertensive drug) are included.

- Blood Pressure Measurement: At specified time points after drug administration, the rat is placed in a restrainer, and a cuff with a pneumatic pulse sensor is placed on the base of the tail. The cuff is inflated to occlude the tail artery and then slowly deflated. The pressure at which the pulse reappears is recorded as the systolic blood pressure.
- Data Analysis: The changes in blood pressure from baseline are calculated for each group and compared to determine the antihypertensive effect of the test compounds.

The following workflow diagram outlines the key steps in the in vivo antihypertensive evaluation.

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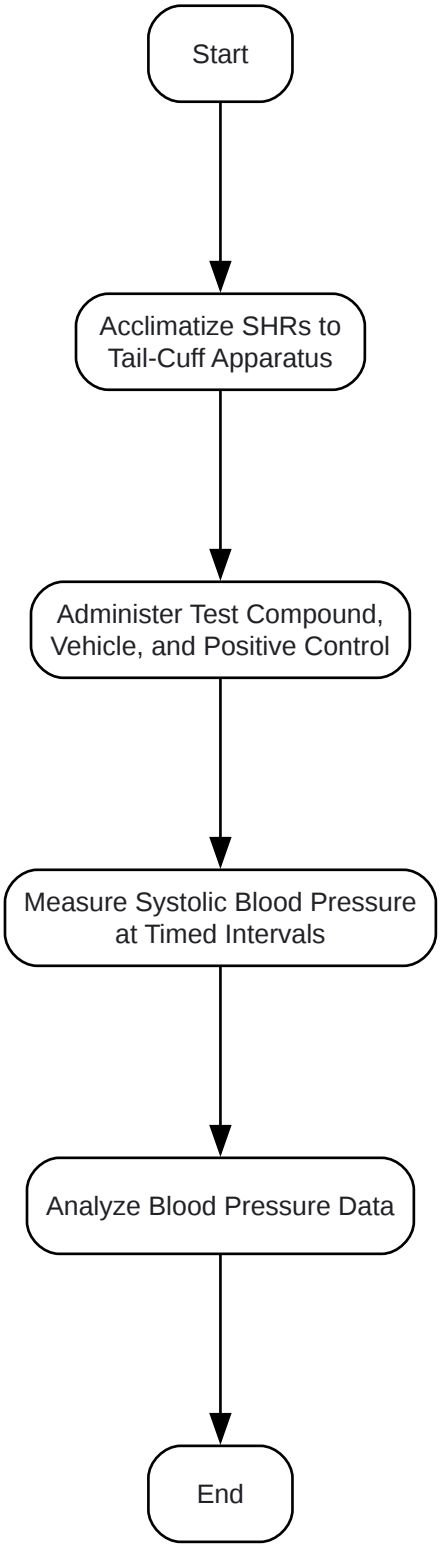

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Caption: Workflow for in vivo antihypertensive testing.

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Conclusion

This guide provides a comparative analysis of substituted phenylguanidine derivatives, highlighting their potential as both antimicrobial and antihypertensive agents. The structure-activity relationships discussed herein offer a rational basis for the design of more potent and selective compounds. The detailed experimental protocols serve as a practical resource for researchers in the field, enabling the reliable synthesis and evaluation of novel phenylguanidine derivatives. The continued exploration of this versatile chemical scaffold holds significant promise for the development of new therapeutics to address critical unmet medical needs.

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